

dapagliflozin impact on cardiac metabolism and energy

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Compound Focus: Dapagliflozin

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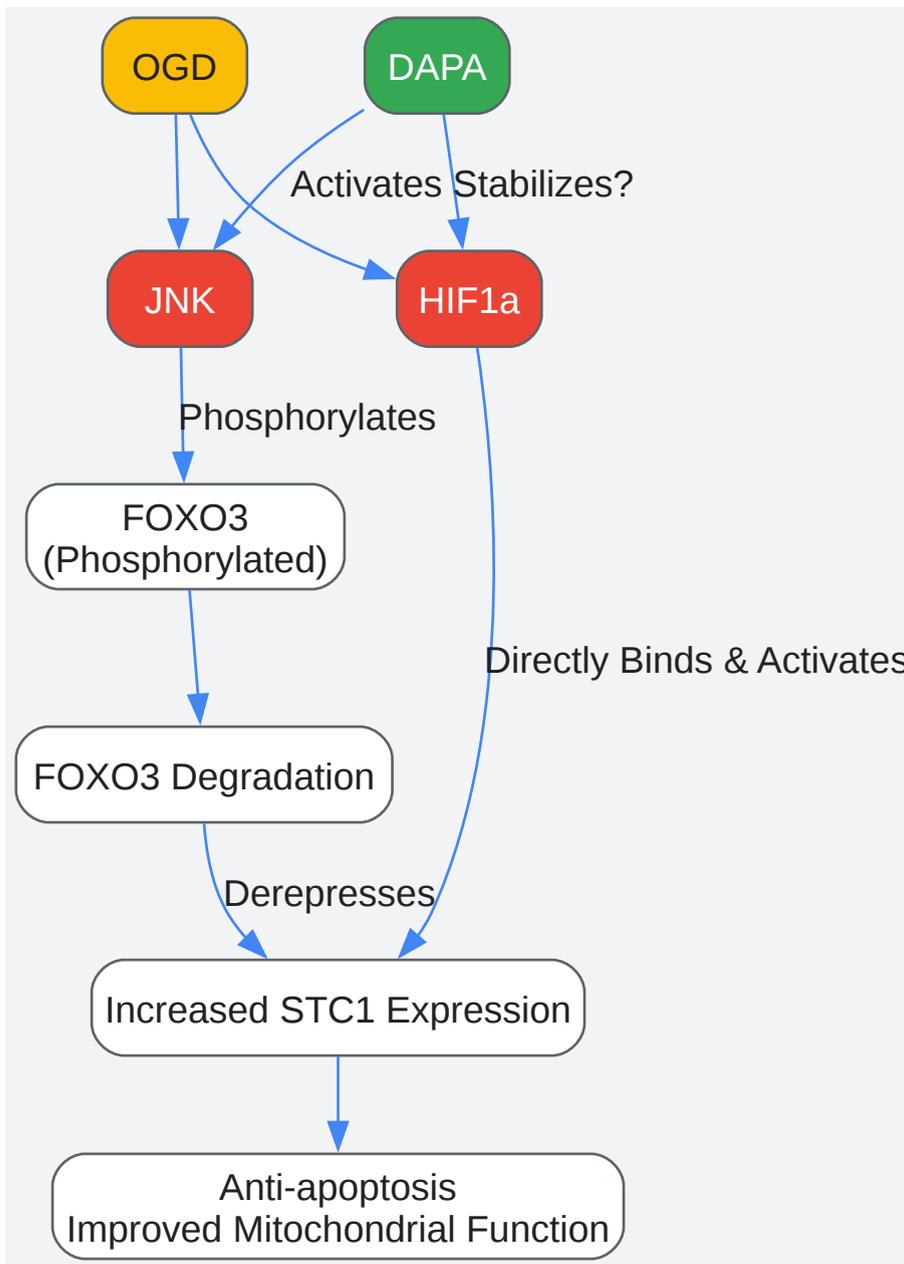
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Detailed Molecular Pathways & Experimental Models

The cardioprotective effects of **dapagliflozin** are rooted in specific molecular pathways, which have been elucidated through standardized experimental models.

MAPK-FOXO3-STC1 and HIF-1 α -STC1 Pathways

This pathway is central to **dapagliflozin**'s protection against hypoxia-induced injury, such as in myocardial infarction.



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Dapagliflozin promotes cell survival under stress by targeting the FOXO3 and HIF-1 α pathways to increase STC1.

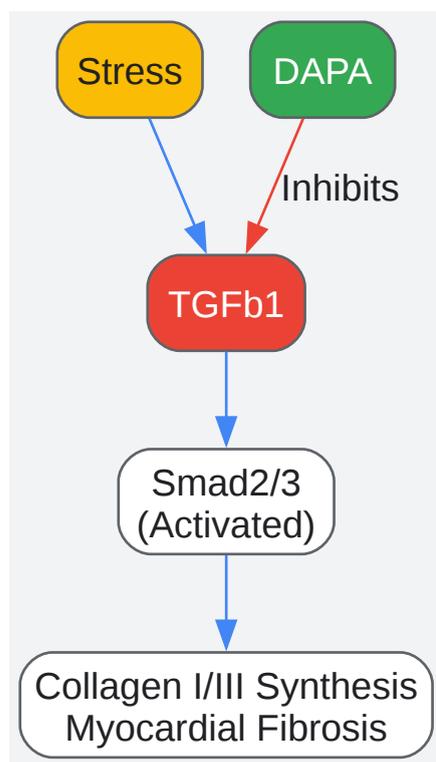
Key Experimental Protocol (in vitro):

- **Cell Model:** Rat H9c2 cardiomyoblasts.
- **Injury Model:** Oxygen-glucose deprivation (OGD) for 24 hours to simulate ischemic injury.
- **Dapagliflozin Treatment:** Co-incubation with **dapagliflozin** (e.g., 10 μ M) during OGD.
- **Assessments:**

- **Cell Viability:** CCK-8 assay.
- **Apoptosis:** Flow cytometry (Annexin V/PI staining).
- **Metabolic Function:** ATP levels, mitochondrial membrane potential (JC-1 staining), ROS production.
- **Pathway Analysis:** Western blot for p-JNK, FOXO3, HIF-1 α , STC1; chromatin immunoprecipitation (ChIP) to confirm HIF-1 α binding to the *STC1* promoter [1] [2].

TGF- β 1/Smad Pathway in Fibrosis

Dapagliflozin's anti-fibrotic effect is crucial for preventing adverse cardiac remodeling.



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Dapagliflozin inhibits the pro-fibrotic TGF- β 1/Smad signaling pathway, reducing collagen deposition.

Key Experimental Protocol (in vivo):

- **Animal Model:** Normoglycemic rabbit model of chronic heart failure induced by **ascending aortic constriction** for 12 weeks.
- **Dapagliflozin Treatment:** Oral gavage (1 mg/kg/day) for 10 weeks after HF establishment.
- **Assessments:**

- **Cardiac Function:** Echocardiography to measure LVEF, left ventricular dimensions.
- **Fibrosis Quantification:** **Masson's Trichrome staining** of heart tissue to calculate collagen volume fraction (CVF).
- **Pathway Analysis:** Immunohistochemistry and Western blotting of heart tissue for TGF- β 1, p-Smad2/3, collagen I, and collagen III [3].

Quantitative Data from Clinical and Preclinical Studies

The following table provides specific quantitative findings from key studies, illustrating the magnitude of **dapagliflozin**'s effects.

Study Model / Population	Key Parameter	Result (Dapagliflozin vs. Control)	Method of Measurement
T2DM & CAD (4-year follow-up) [4]	Coronary Flow Reserve (CFR)	↑ 34.4% (from 2.15 to 2.85, p=0.001)	13N-ammonia PET/CT
	Epicardial Adipose Tissue (EAT) Thickness	↓ 29.18% (p=0.03)	PET/CT
HFrEF Patients (6-month trial) [5]	Left Ventricular Ejection Fraction (LVEF)	↑ from 34.6% to 37.5% (p<0.001)	Transthoracic Echocardiography
	End-Systolic Volume (ESV)	↓ from 113 mL to 110 mL (p<0.001)	Transthoracic Echocardiography
	Ventilatory Efficiency (VE/VCO ₂ slope)	Improved from 34.2 to 33.7 (p=0.006)	Cardiopulmonary Exercise Test (CPET)
Normoglycemic CHF Rabbits [3]	Collagen Volume Fraction (CVF)	Significant reduction (p<0.05)	Masson's Trichrome Staining
	TGF- β 1, Collagen I/III Expression	Significant downregulation (p<0.05)	Western Blot / Immunohistochemistry

Study Model / Population	Key Parameter	Result (Dapagliflozin vs. Control)	Method of Measurement
OGD H9c2 Cardiomyoblasts [1] [2]	Apoptosis	Significant inhibition ($p < 0.05$)	Flow Cytometry (Annexin V/PI)
	ATP Levels & Mitochondrial Function	Significant restoration ($p < 0.05$)	Luminescence Assay / JC-1 Staining

Summary for Drug Development

For researchers in drug development, the evidence underscores that **dapagliflozin**:

- **Targets Multiple Core Pathologies:** It concurrently addresses metabolic dysfunction, microvascular inflammation, maladaptive fibrosis, and contractile efficiency.
- **Has Glycemia-Independent Effects:** The benefits on cardiac remodeling, fibrosis, and hemodynamics are evident in normoglycemic models, highlighting its direct applicability in heart failure regardless of diabetes status [5] [3].
- **Offers Sustained Benefits:** The long-term 4-year data on CFR and EAT suggests that its mechanisms translate into durable physiological improvements [4].

The presented data and mechanistic diagrams provide a strong foundation for further investigation into **dapagliflozin**'s role as a cornerstone therapy in cardiometabolic diseases.

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